

Technical Guide: Spectroscopic Characterization of 3,4,4-Trifluoropiperidine Hydrochloride

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Compound of Interest

Compound Name: 3,4,4-Trifluoropiperidine
hydrochloride

CAS No.: 1823315-47-4

Cat. No.: B2778898

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Executive Summary

Compound: **3,4,4-Trifluoropiperidine Hydrochloride** CAS: 2306249-00-1 (Representative)

Formula:

Molecular Weight: 175.58 g/mol (Salt); 139.12 g/mol (Free Base)

This guide provides a high-level technical analysis of the spectroscopic signature of 3,4,4-trifluoropiperidine HCl. As a fluorinated saturated heterocycle, this compound exhibits complex second-order effects in Nuclear Magnetic Resonance (NMR) due to the interplay between the chiral center at C3 and the gem-difluoro motif at C4. This document details the expected Mass Spectrometry (MS), Infrared (IR), and NMR data, grounded in the principles of organofluorine chemistry.

Structural Dynamics & Conformational Analysis

To accurately interpret the spectra, one must first understand the molecule's geometry. The introduction of three fluorine atoms onto the piperidine ring creates significant electronic and

steric perturbations.

- Chirality at C3: The carbon at position 3 is a chiral center. Consequently, the two fluorine atoms at position 4 are diastereotopic. They are chemically and magnetically non-equivalent, meaning they will not appear as a simple doublet but rather as a complex AB-type system in

¹F NMR.

- Amine Salt Formation: The hydrochloride salt protonates the nitrogen, locking the conformation more rigidly compared to the free base and deshielding adjacent protons (and).

Analytical Workflow

The following diagram outlines the logical flow for validating this compound, ensuring no false positives from defluorinated impurities.



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Figure 1: Step-by-step analytical workflow for structural validation.

Mass Spectrometry (MS) Data

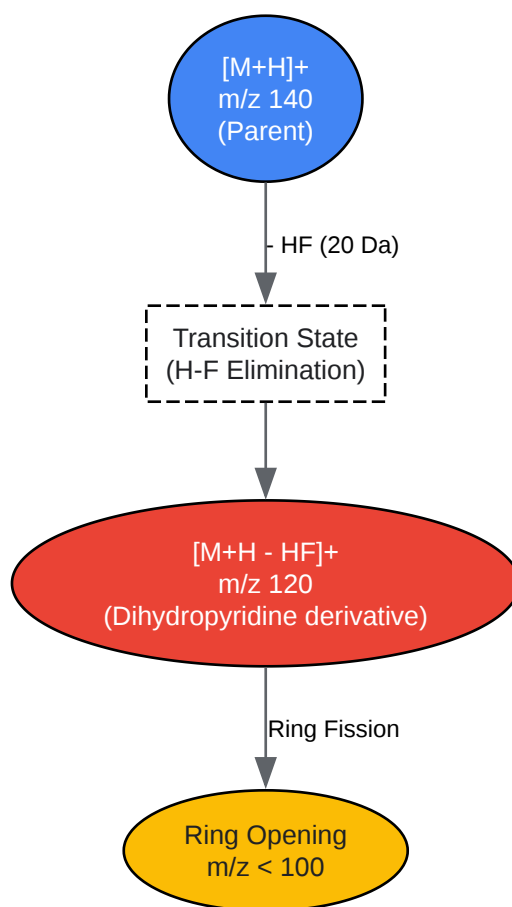
Methodology: Electrospray Ionization (ESI) in Positive Mode.^[1] Solvent: Methanol/Water + 0.1% Formic Acid.

The mass spectrum of fluorinated piperidines is characterized by the stability of the cyclic amine and the facile loss of hydrofluoric acid (HF).

Ion Type	m/z (Observed)	Identity	Mechanistic Note
Molecular Ion	140.1		Protonated free base. Base peak.
Adduct	181.1		Common if Acetonitrile is used in mobile phase.
Fragment 1	120.1		Characteristic neutral loss of HF (20 Da).
Fragment 2	100.1		Secondary loss of HF, indicating polyfluorination.

Fragmentation Pathway

The loss of HF is driven by the high electronegativity of fluorine and the acidity of adjacent protons (E2-like elimination in the gas phase).



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Figure 2: Proposed ESI+ fragmentation pathway showing sequential defluorination.

Infrared Spectroscopy (IR)

Methodology: Attenuated Total Reflectance (ATR) on solid HCl salt.

The IR spectrum confirms the salt form (ammonium) and the presence of the fluorinated alkyl chain.

- 3200 – 2400 cm^{-1} (Broad, Strong):

stretching vibrations of the secondary ammonium salt (

). This broad band often obscures C-H stretches.

- 1580 – 1600 cm^{-1} (Medium):

bending (scissoring).

- 1100 – 1350 cm^{-1} (Strong, Multiple bands):

stretching. Due to the gem-difluoro and vicinal fluoro groups, expect multiple intense bands in this "fingerprint" region.

- ~2950 cm^{-1} :

stretching (aliphatic).

Nuclear Magnetic Resonance (NMR)

Solvent Selection:

- DMSO- d_6 : Recommended. Allows observation of exchangeable ammonium protons () and prevents chemical shift drifting due to concentration changes.
- D₂O: Acceptable, but protons will exchange (disappear), and to Nitrogen may shift slightly.

A. ¹⁹F NMR (The Fingerprint)

This is the most diagnostic spectrum. Because C3 is chiral, the molecule lacks a plane of symmetry passing through C4.

- Predicted Pattern: Three distinct fluorine signals.^[2]
- Coupling Constants:
 - (Geminal at C4): ~230–250 Hz (Very large).
 - (Vicinal F3-F4): ~10–20 Hz.
 - / : ~45–50 Hz.

Signal	Shift (ppm)	Multiplicity	Interpretation
F-C4 (a)	-105 to -115	ddd (or complex)	Diastereotopic F at C4. Large geminal coupling to F-C4(b).
F-C4 (b)	-115 to -125	ddd (or complex)	Diastereotopic F at C4.
F-C3	-180 to -200	Multiplet	Single F at chiral center. Couples to H3, F4a, F4b.

B. NMR

The proton spectrum is complex due to extensive H-F coupling.

Position	(ppm, DMSO-d6)	Multiplicity	Assignment
NH	9.0 – 9.8	Broad Singlet (2H)	Ammonium protons ().
H-3	4.8 – 5.3	ddt / multiplet	Deshielded by geminal F and vicinal Fs. "DM" (Deshielded Multiplet).
H-2	3.4 – 3.8	Multiplet	-protons to Nitrogen, adjacent to chiral C3-F.
H-6	3.0 – 3.4	Multiplet	-protons to Nitrogen.
H-5	2.1 – 2.5	Multiplet	-protons, coupling to F4s.

C. C NMR (Proton Decoupled)

Carbon signals appear as multiplets due to C-F splitting (Hz).

- C4 (Gem-difluoro):

ppm. Triplet of doublets (due to coupling with F3).

- C3 (CHF):

ppm. Doublet of triplets (coupling to F3 and F4s).

- C2/C6 (C-N):

ppm. Appear as doublets or multiplets due to proximity to Fluorines.

Quality Control & Purity Protocol

To ensure the integrity of the 3,4,4-trifluoropiperidine HCl reagent for drug development:

- Identity:

F NMR must show exactly three fluorine environments. The presence of a singlet or simple doublet implies loss of chirality or defluorination (e.g., to 4,4-difluoropiperidine).

- Salt Stoichiometry: Perform Argentometric titration (

) to quantify Chloride content, ensuring mono-hydrochloride form (Theoretical Cl%: ~20.2%).

- Residual Solvent: GC-HS (Headspace) to check for ether/ethanol used in precipitation.

References

- General Fluorine NMR Shifts: Dolbier, W. R. (2009). Guide to Fluorine NMR for Organic Chemists. Wiley.
- Piperidine Fragmentation: BenchChem Application Notes. Mass Spectrometry Fragmentation of Novel Piperidine Derivatives.

- Synthesis of Fluorinated Piperidines: Le Roch, M., et al. (2024).[3] Synthesis and Chemoinformatic Analysis of Fluorinated Piperidines. Journal of Organic Chemistry.
- Commercial Availability & CAS Verification: BLD Pharm Product Data for CAS 2306249-00-1.
- ¹⁹F Chemical Shift Data: Reich, H. J. Hans Reich's Collection: ¹⁹F NMR Chemical Shifts. University of Wisconsin-Madison.

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